

Introduction to Substituted Phenylalanine Derivatives

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Compound of Interest

Compound Name: *2-Chloro-4-methoxy-L-phenylalanine*

Cat. No.: B8177436

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L-phenylalanine is an essential amino acid that serves as a fundamental building block of proteins. The strategic modification of its phenyl ring through the introduction of substituents like halogens and methoxy groups can profoundly alter its physicochemical and biological properties.^[1] Halogenation, for instance, can enhance metabolic stability and modulate receptor binding affinity, while methoxylation can influence electronic properties and hydrophobicity.^{[1][2][3]} These modifications make substituted phenylalanine derivatives valuable tools in drug discovery, peptide design, and chemical biology.^{[1][4]}

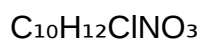
2-Chloro-4-methoxy-L-phenylalanine incorporates both a chloro and a methoxy group on the phenyl ring, suggesting a unique combination of steric and electronic effects that could be leveraged in the design of novel peptides and small molecule therapeutics.

Physicochemical Properties of 2-Chloro-4-methoxy-L-phenylalanine

The precise physicochemical properties of **2-Chloro-4-methoxy-L-phenylalanine** would need to be determined empirically. However, we can predict its key characteristics based on its constituent parts and the known effects of its substituents.

Molecular Formula and Theoretical Molecular Weight

To determine the molecular weight, we first establish the molecular formula. Starting with the parent L-phenylalanine (C₉H₁₁NO₂), we add a chlorine atom at the 2-position of the phenyl ring and a methoxy group (OCH₃) at the 4-position. This results in the following molecular formula:



The theoretical molecular weight is calculated by summing the atomic weights of each atom in the molecule.

Element	Number of Atoms	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon (C)	10	12.011	120.11
Hydrogen (H)	12	1.008	12.096
Chlorine (Cl)	1	35.453	35.453
Nitrogen (N)	1	14.007	14.007
Oxygen (O)	3	15.999	47.997
Total		229.663	

Therefore, the theoretical molecular weight of **2-Chloro-4-methoxy-L-phenylalanine** is 229.66 g/mol .

Predicted Physicochemical Characteristics

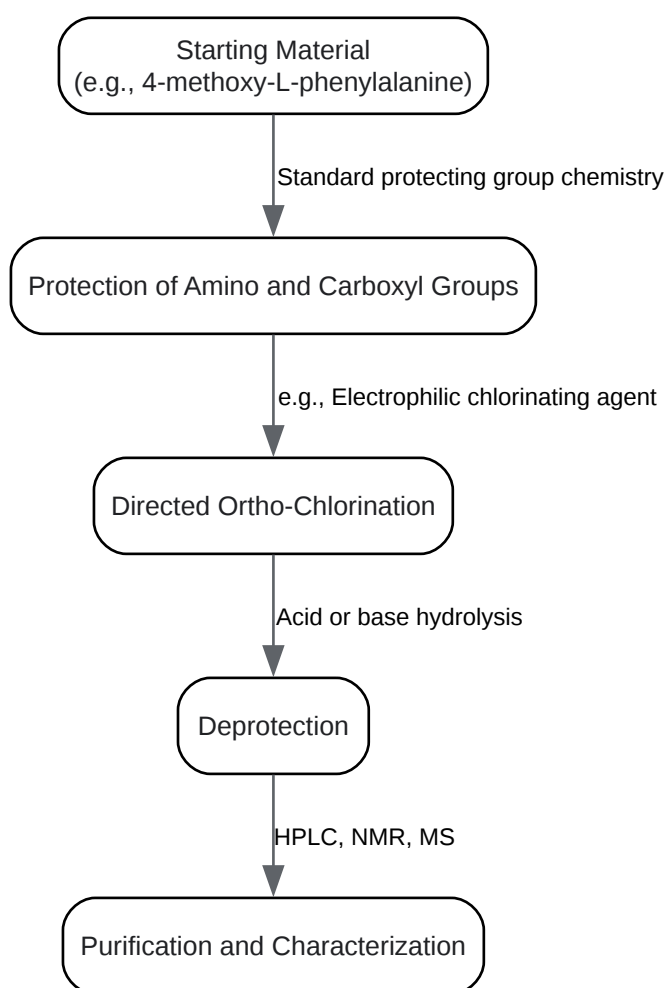
The introduction of a chlorine atom and a methoxy group is expected to influence several key properties:

- **Hydrophobicity:** The addition of a chlorine atom generally increases hydrophobicity, while the methoxy group can have a more complex effect, potentially increasing polarity compared to a simple alkyl group. The overall hydrophobicity would need to be determined experimentally, for example, by measuring its retention time in reverse-phase HPLC.[\[3\]](#)[\[5\]](#)

- **Electronic Properties:** The chlorine atom is an electron-withdrawing group, while the methoxy group is an electron-donating group. Their combined presence on the phenyl ring will create a unique electronic distribution that could influence intra- and intermolecular interactions.
- **Steric Hindrance:** The presence of a chloro group at the ortho position (2-position) introduces steric bulk near the amino acid backbone, which could influence peptide conformation and enzyme binding.

Synthesis of Substituted Phenylalanine Analogs

While a specific synthesis for **2-Chloro-4-methoxy-L-phenylalanine** is not readily available, several established methods for creating substituted phenylalanine analogs could be adapted. [6][7][8] A plausible synthetic route could involve a multi-step process starting from a commercially available precursor.



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Caption: A potential synthetic workflow for **2-Chloro-4-methoxy-L-phenylalanine**.

Experimental Protocol: A Generalized Approach

- Protection: The amino and carboxyl groups of a suitable starting material, such as 4-methoxy-L-phenylalanine, would first be protected to prevent side reactions.
- Chlorination: A directed chlorination reaction would then be performed to introduce the chlorine atom at the 2-position of the phenyl ring. This could involve the use of an electrophilic chlorinating agent.
- Deprotection: The protecting groups would then be removed to yield the final product.
- Purification: The crude product would be purified using techniques such as recrystallization or preparative high-performance liquid chromatography (HPLC).

Analytical Methods for Characterization

The definitive characterization of **2-Chloro-4-methoxy-L-phenylalanine** would rely on a combination of chromatographic and spectroscopic techniques.^{[9][10][11]}

High-Performance Liquid Chromatography (HPLC)

HPLC is a fundamental technique for assessing the purity of amino acids and can also be used for their quantification.^{[11][12]}

Step-by-Step HPLC Protocol:

- Sample Preparation: Dissolve a small amount of the synthesized product in a suitable solvent, such as a mixture of water and acetonitrile.
- Column: Use a reversed-phase C18 column.
- Mobile Phase: Employ a gradient elution with a mobile phase consisting of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).

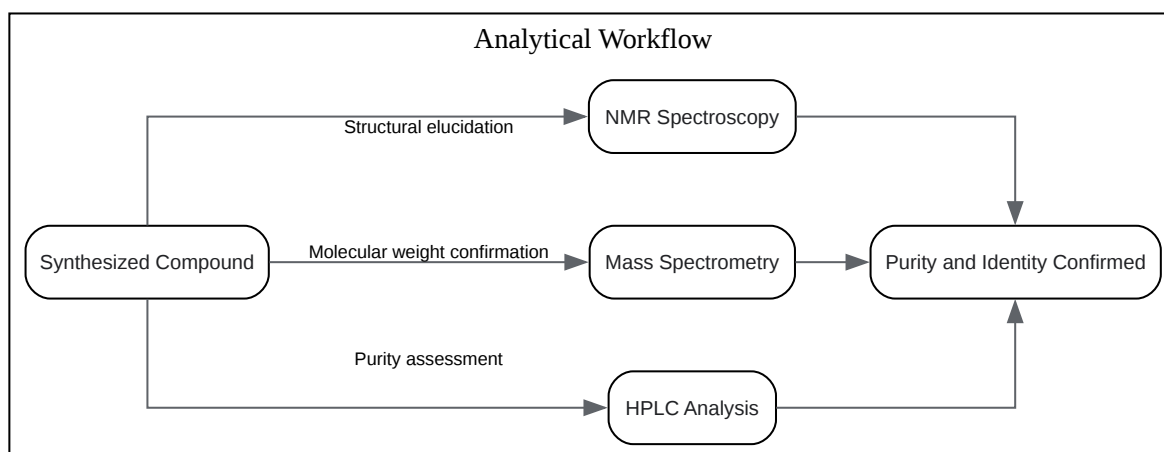
- **Detection:** Monitor the elution profile using a UV detector at a wavelength of approximately 270-280 nm, where the aromatic ring is expected to absorb.
- **Purity Assessment:** The purity of the sample can be determined by integrating the peak area of the main compound relative to any impurities.

Mass Spectrometry (MS)

Mass spectrometry is essential for confirming the molecular weight of the synthesized compound.^[13]

Key Observations in Mass Spectrometry:

- **Molecular Ion Peak:** In the mass spectrum, the molecular ion peak ($[M+H]^+$) should be observed at an m/z (mass-to-charge ratio) corresponding to the calculated molecular weight plus the mass of a proton ($229.66 + 1.008 = 230.67$).
- **Isotopic Pattern:** Due to the natural abundance of chlorine isotopes (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio), a characteristic isotopic pattern for the molecular ion will be observed.^{[13][14][15]} There will be a primary peak (M) and a smaller peak at M+2 with an intensity of about one-third of the primary peak.^{[13][15]} This pattern is a definitive indicator of the presence of a single chlorine atom in the molecule.



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Caption: A typical analytical workflow for the characterization of a novel amino acid.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy would be used to confirm the precise structure of the molecule, including the positions of the chloro and methoxy substituents on the phenyl ring. Both ^1H and ^{13}C NMR would provide detailed information about the chemical environment of each atom.

Conclusion

While **2-Chloro-4-methoxy-L-phenylalanine** is a novel compound, its molecular weight can be confidently predicted to be 229.66 g/mol based on its chemical formula, $\text{C}_{10}\text{H}_{12}\text{ClNO}_3$. Its synthesis and characterization can be approached using established methodologies for substituted amino acids. The unique combination of a chloro and a methoxy group on the L-phenylalanine scaffold makes it an intriguing candidate for further investigation in the fields of medicinal chemistry and materials science. The analytical protocols outlined in this guide provide a solid foundation for researchers to synthesize and validate this and other novel amino acid derivatives.

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